

# A Comprehensive Technical Guide to 4-Bromo-2-fluoro-5-nitrophenol

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## Compound of Interest

Compound Name: **4-Bromo-2-fluoro-5-nitrophenol**

Cat. No.: **B1289493**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **4-Bromo-2-fluoro-5-nitrophenol**, a halogenated and nitrated phenol derivative. This document details its chemical identity, structural information, physicochemical properties, synthesis protocols, and potential applications based on available data, serving as a critical resource for professionals in chemical synthesis and drug discovery.

## Chemical Identity and Structure

**4-Bromo-2-fluoro-5-nitrophenol** is a substituted aromatic compound with the International Union of Pure and Applied Chemistry (IUPAC) name **4-bromo-2-fluoro-5-nitrophenol**<sup>[1][2]</sup>. Its chemical structure consists of a phenol ring substituted with a bromine atom at position 4, a fluorine atom at position 2, and a nitro group at position 5 relative to the hydroxyl group.

Molecular Structure:



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## References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-Bromo-2-fluoro-5-nitrophenol | C6H3BrFNO3 | CID 17976316 - PubChem [pubchem.ncbi.nlm.nih.gov]
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